

A Technical Guide to Analytical Grade Trisodium Phosphate: Specifications, Analysis, and Applications

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Compound of Interest

Compound Name: 3-Trimethylsilylpropanoate

Cat. No.: B1227978

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A Note on Chemical Identification: It is crucial to clarify a common point of confusion regarding the identity of Trisodium Phosphate (TSP). The CAS number provided in the query, 24493-21-8, corresponds to 2,2,3,3-d(4)-3-(Trimethylsilyl)propionic acid sodium salt (TSP-d4), a deuterated compound used as an internal standard in NMR spectroscopy.^{[1][2][3][4][5]} This is a distinct chemical entity from Trisodium Phosphate.

The correct CAS numbers for Trisodium Phosphate are 7601-54-9 for the anhydrous form and 10101-89-0 for the dodecahydrate form ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$), which is the most common variant for analytical and laboratory use.^{[6][7][8][9]} This guide will focus on the specifications and analytical methodologies for true, analytical grade Trisodium Phosphate, primarily the dodecahydrate form, which is essential for researchers, scientists, and drug development professionals who rely on its properties as a high-purity buffering agent, pH modifier, and cleaning agent.

Introduction to Analytical Grade Trisodium Phosphate

Trisodium Phosphate (TSP) is an inorganic salt with the chemical formula Na_3PO_4 .^[10] In its analytical grade, particularly as the dodecahydrate, it is a white, crystalline, or granular solid that is highly soluble in water, yielding a strongly alkaline solution.^{[7][10]} This high alkalinity is a key functional characteristic, making it a powerful cleaning agent and pH regulator.^{[10][11]}

The designation of "analytical grade" signifies a high level of purity, meeting stringent criteria set by bodies such as the American Chemical Society (ACS) or the United States Pharmacopeia (USP).^{[7][8]} This ensures minimal interference from impurities in sensitive applications, from preparing surfaces for painting to its use as a buffering agent in chemical reactions and a sequestrant in various formulations.^{[7][11]}

Physicochemical Properties and Handling

Analytical grade TSP dodecahydrate is a stable compound under normal conditions but is hygroscopic, meaning it readily absorbs moisture from the air.^[12] This property necessitates storage in tightly sealed containers to prevent caking and changes in hydration state, which could affect assay calculations.^[12]

Property	Specification	Source(s)
Chemical Formula	$\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$	^[7]
Molecular Weight	380.12 g/mol	^[7]
Appearance	White, odorless crystalline powder or granules	^{[7][13]}
Solubility	Freely soluble in water (approx. 285 g/L at 20°C); insoluble in ethanol	^{[7][13][14]}
pH	11.5 - 12.5 (1% aqueous solution)	^{[8][13]}
Melting Point	~75 °C (with loss of water of crystallization)	^[14]

Handling and Stability: TSP is stable at ambient temperatures.^[12] However, it should be kept away from strong acids, with which it can react vigorously.^[12] Solutions of TSP can also react

with some metals to produce flammable hydrogen gas.[12]

Analytical Specifications for Reagent Grade TSP

The quality of analytical grade Trisodium Phosphate is defined by a series of tests that quantify its purity and the maximum allowable levels of specific impurities. These specifications are often dictated by pharmacopeias or chemical societies to ensure lot-to-lot consistency and suitability for high-stakes applications.

Parameter	ACS Reagent Grade Specification	USP Grade Specification
Assay (as Na_3PO_4 , ignited basis)	$\geq 98.0\%$	$\geq 92.0\%$ (for dodecahydrate)
Insoluble Matter	$\leq 0.01\%$	$\leq 0.2\%$
Chloride (Cl)	$\leq 0.001\%$	-
Sulfate (SO_4)	$\leq 0.01\%$	-
Heavy Metals (as Pb)	$\leq 0.001\%$	$\leq 4 \text{ mg/kg}$ (as Lead)
Iron (Fe)	$\leq 0.001\%$	-
Arsenic (As)	-	$\leq 3 \text{ mg/kg}$
Loss on Ignition	-	45.0% - 57.0% (for dodecahydrate)

Sources: Alliance Chemical[7], Muby Chemicals[8], USP[9]

The "ignited basis" calculation in the assay corrects for the water of hydration, providing a measure of the pure Na_3PO_4 content. The significant range for "Loss on Ignition" for the dodecahydrate form reflects the loss of its twelve water molecules upon heating.[8][9]

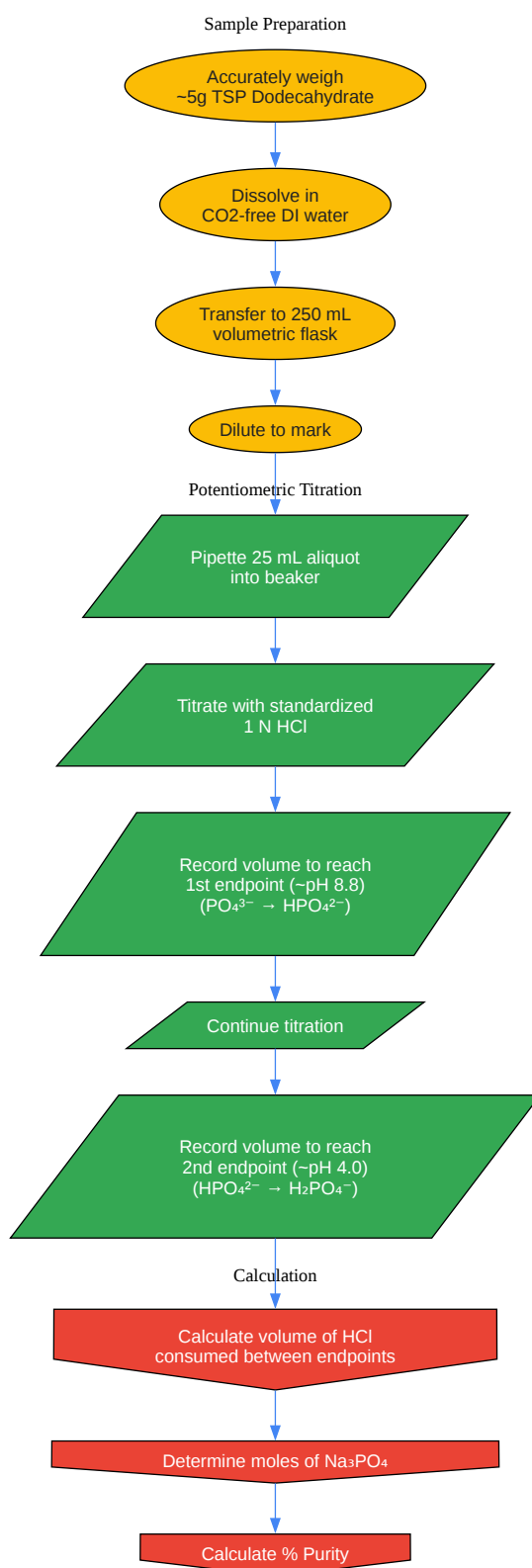
Core Analytical Procedures and Methodologies

Validation of analytical grade TSP relies on a set of robust and reproducible analytical methods. The following protocols are fundamental to verifying the quality and purity of a TSP sample.

Assay Determination by Acid-Base Titration

The assay of Trisodium Phosphate is a classic acid-base titration that leverages its basic properties. The method involves titrating a TSP solution with a standardized strong acid, typically hydrochloric acid (HCl), and monitoring the pH to identify two distinct equivalence points.

Workflow for TSP Purity Analysis via Titration



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Caption: Experimental workflow for TSP purity analysis via acid-base titration.

Detailed Protocol:

- **Sample Preparation:** Accurately weigh approximately 5 grams of TSP dodecahydrate and dissolve it in CO₂-free deionized water. Quantitatively transfer this solution to a 250 mL volumetric flask and dilute to the mark.[\[10\]](#)
- **Titration Setup:** Pipette a 25 mL aliquot of the prepared sample solution into a beaker. Place a calibrated pH electrode into the solution.[\[10\]](#)
- **First Endpoint:** Begin titrating with a standardized 1 N hydrochloric acid solution. Record the volume of HCl required to reach the first inflection point, which occurs at approximately pH 8.8. This corresponds to the complete conversion of phosphate ions (PO₄³⁻) to hydrogen phosphate ions (HPO₄²⁻).[\[10\]](#)
- **Second Endpoint:** Continue the titration with the same HCl solution. Record the total volume of titrant required to reach the second inflection point at approximately pH 4.0. This second step corresponds to the conversion of hydrogen phosphate (HPO₄²⁻) to dihydrogen phosphate (H₂PO₄⁻).[\[10\]](#)
- **Calculation:** The purity of the Trisodium Phosphate is calculated based on the volume of HCl consumed between the first and second endpoints. In this range, each mole of HCl consumed corresponds to one mole of Na₃PO₄ in the original sample.[\[10\]](#)

Determination of Insoluble Substances

This gravimetric test provides a direct measure of the physical purity of the material.

- **Procedure:** Weigh 10 to 20 grams of the TSP sample and dissolve it in 150 mL of hot deionized water.[\[9\]](#)[\[15\]](#)
- **Filtration:** Filter the solution through a pre-weighed (tared) sintered glass crucible or filter paper.[\[15\]](#)
- **Washing & Drying:** Thoroughly wash the residue collected on the filter with hot deionized water to remove any remaining soluble material.[\[16\]](#)

- Final Weighing: Dry the filter and residue at 105-110°C to a constant weight.[\[15\]](#) The difference between the final and initial weight of the filter represents the mass of insoluble matter.

Limit Tests for Impurities

Limit tests for anions like chloride and sulfate, and cations like iron and heavy metals, are crucial for analytical grade certification. These are typically colorimetric or spectrophotometric methods that compare the sample against a known standard at the maximum permissible concentration. For heavy metals like lead and arsenic, more sensitive techniques such as Atomic Absorption (AA) spectroscopy or Inductively Coupled Plasma (ICP) spectroscopy are often employed to meet the stringent limits required by pharmacopeias.[\[13\]](#)

Applications in Research and Drug Development

The stringent specifications of analytical grade TSP make it indispensable in several scientific domains:

- Buffer Preparation: Its well-defined pH in solution makes it a reliable component of phosphate buffer systems, which are ubiquitous in biological and chemical research for maintaining stable pH environments.[\[7\]](#)
- Cleaning and Depyrogenation: In pharmaceutical manufacturing, TSP solutions are used as powerful alkaline cleaning agents for glassware and equipment, capable of saponifying fats and oils and removing biological residues.[\[7\]](#)
- Chemical Synthesis: It can act as a catalyst or a pH modifier in various organic and inorganic reactions where a strong, non-hydroxide base is required.
- Water Treatment: In laboratory-scale water purification systems or for preparing specific water grades, TSP is used to precipitate hardness salts like calcium and magnesium.[\[6\]](#)[\[7\]](#)

References

- TRISODIUM PHOSPHATE, Dodecahydrate Crystals Technical Grade. Stobec. Available at: [\[Link\]](#)

- Trisodium Phosphate or Tribasic Sodium Phosphate Tribasic Analytical Reagent USP NF FCC Food grade Manufacturers. Muby Chemicals. Available at: [\[Link\]](#)
- Experimental Study on Determination of Trisodium Phosphate Concentration in Water Based on Spectral Technique. Researching. Available at: [\[Link\]](#)
- Trisodium Phosphate - Analysis, Applications, Process, Patent, Company Profiles, Suppliers, Report. Primary Information Services. Available at: [\[Link\]](#)
- TRISODIUM PHOSPHATE. FAO. Available at: [\[Link\]](#)
- Indian Standard: TRISODIUM PHOSPHATE — SPECIFICATION. Bureau of Indian Standards. Available at: [\[Link\]](#)
- Tribasic Sodium Phosphate. USP. Available at: [\[Link\]](#)
- China - Peoples Republic of, National Food Safety Standard Food Additive - Trisodium Phosphate. USDA Foreign Agricultural Service. Available at: [\[Link\]](#)
- Purity % of TSPTP 610. Scribd. Available at: [\[Link\]](#)
- NF Monographs: Tribasic Sodium Phosphate. USP-NF. Available at: [\[Link\]](#)
- Trisodium Phosphate Dodecahydrate, Technical/NSF Grade. Univar Solutions. Available at: [\[Link\]](#)

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Sources

- 1. CAS RN 24493-21-8 | Fisher Scientific [\[fishersci.com\]](https://fishersci.com)
- 2. 2,2,3,3-D4-3-(TRIMETHYLSILYL)PROPIONIC ACID SODIUM SALT | 24493-21-8 [\[chemicalbook.com\]](https://chemicalbook.com)

- 3. AB258297 | CAS 24493-21-8 – abcr Gute Chemie [[abcr.com](#)]
- 4. [scbt.com](#) [[scbt.com](#)]
- 5. CAS 24493-21-8: Sodium 3-(trimethylsilyl)propionate-2,2,3,... [[cymitquimica.com](#)]
- 6. [stobec.com](#) [[stobec.com](#)]
- 7. [alliancechemical.com](#) [[alliancechemical.com](#)]
- 8. Tri Trisodium Phosphate or Sodium Phosphate Tribasic Suppliers [[mubychem.com](#)]
- 9. [ftp.uspbpep.com](#) [[ftp.uspbpep.com](#)]
- 10. [pdf.benchchem.com](#) [[pdf.benchchem.com](#)]
- 11. [primaryinfo.com](#) [[primaryinfo.com](#)]
- 12. [lidochem.com](#) [[lidochem.com](#)]
- 13. [fao.org](#) [[fao.org](#)]
- 14. tri-Sodium phosphate dodecahydrate for analysis EMSURE Reag. Ph Eur 10101-89-0 [[sigmaaldrich.com](#)]
- 15. [5.imimg.com](#) [[5.imimg.com](#)]
- 16. [drugfuture.com](#) [[drugfuture.com](#)]
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